An In-depth Technical Guide to the Synthesis of N-acetyl-2-aminoacetamide

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Compound of Interest

Compound Name: *N-acetyl-2-aminoacetamide*

Cat. No.: *B12106491*

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Abstract

This technical guide provides a comprehensive overview of the synthesis of **N-acetyl-2-aminoacetamide**, a valuable building block in medicinal chemistry and various research applications. The document details the primary synthetic pathway, rooted in the acetylation of glycinamide, and explores the mechanistic underpinnings of this transformation. A thorough, field-tested experimental protocol is presented, alongside a comparative analysis of alternative synthetic strategies. This guide is intended for an audience of researchers, scientists, and drug development professionals, offering both theoretical insights and practical, actionable methodologies for the successful synthesis, purification, and characterization of the target compound.

Introduction: The Significance of N-acetyl-2-aminoacetamide

N-acetyl-2-aminoacetamide, systematically named 2-acetamidoacetamide[1][2], is a derivative of the simplest amino acid, glycine. Its structure incorporates both an acetamido group and a primary amide, rendering it a versatile scaffold for further chemical modifications. The presence of these functional groups allows for a diverse range of subsequent reactions,

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making it an attractive starting material in the synthesis of more complex molecules, including pharmaceutical intermediates and biologically active compounds.

The core structure of **N-acetyl-2-aminoacetamide** is characterized by the following properties:

Property	Value	Reference
Molecular Formula	C4H8N2O2	[1]
Molecular Weight	116.12 g/mol	[1]
CAS Number	2620-63-5	[1]
Appearance	White crystalline solid	[2]
Melting Point	140-143 °C	[2]

This guide will focus on the most direct and classical synthetic route to **N-acetyl-2-aminoacetamide**: the acetylation of glycinamide.

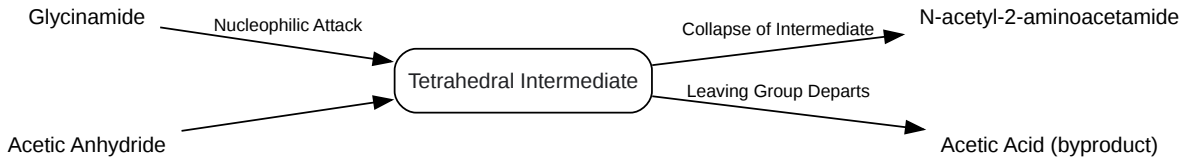
The Primary Synthetic Pathway: Acetylation of Glycinamide

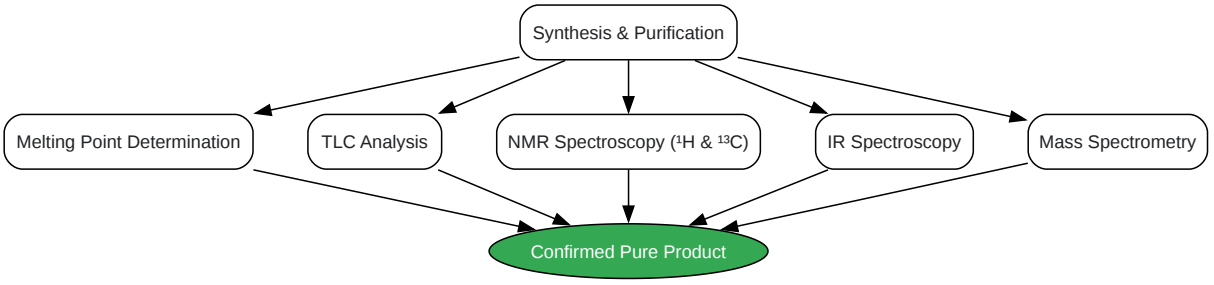
The most common and straightforward method for the synthesis of **N-acetyl-2-aminoacetamide** is the N-acetylation of glycinamide. This reaction involves the introduction of an acetyl group (-COCH3) onto the primary amine of the glycinamide starting material. Acetic anhydride is the most frequently employed acetylating agent for this transformation due to its high reactivity and ready availability.

Reaction Mechanism

The reaction proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of the primary amine in glycinamide acts as a nucleophile, attacking one of the electrophilic carbonyl carbons of acetic anhydride. This initial attack forms a tetrahedral intermediate. Subsequently, the intermediate collapses, leading to the departure of an acetate ion as a leaving group and the formation of the N-acetylated product, **N-acetyl-2-aminoacetamide**.

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Sources

- 1. N-Acetylglycinamide | C4H8N2O2 | CID 28326 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Acetylglycinamide - Wikipedia [en.wikipedia.org]
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